

In-Depth Technical Guide: 2-(1,2-Benzisoxazol-3-yl)acetic acid

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Compound of Interest

Compound Name: 2-(1,2-Benzisoxazol-3-yl)acetic acid

Cat. No.: B189195

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(1,2-Benzisoxazol-3-yl)acetic acid**, a key intermediate in the synthesis of the antiepileptic drug Zonisamide.^[1] This document details its chemical and physical properties, safety and handling protocols, synthesis methodologies, and potential biological relevance.

Chemical and Physical Properties

2-(1,2-Benzisoxazol-3-yl)acetic acid is a white to light yellow crystalline powder.^[1] Its key properties are summarized in the table below for easy reference.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₉ H ₇ NO ₃ | [1] |
| Molecular Weight | 177.16 g/mol | [1] |
| CAS Number | 4865-84-3 | [1] |
| Melting Point | 123 °C | |
| Boiling Point | 377.3 ± 17.0 °C (Predicted) | [1] |
| Density | 1.394 ± 0.06 g/cm ³ (Predicted) | [1] |
| Solubility | Soluble in Methanol | [1] |
| pKa | 3.60 ± 0.30 (Predicted) | [1] |
| Appearance | White to light yellow to light orange powder to crystal | [1] |

Safety and Handling

GHS Hazard Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-(1,2-Benzisoxazol-3-yl)acetic acid** is classified as follows:

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific target organ toxicity (single exposure) | 3 | H335: May cause respiratory irritation |
| Acute toxicity, oral | 4 | H302: Harmful if swallowed |

Pictograms:

Signal Word: Warning

Precautionary Statements:

A comprehensive list of precautionary statements for the safe handling and use of this compound is provided below.

| Type | Code | Statement |
|----------------|--|--|
| Prevention | P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. |
| P264 | Wash face, hands and any exposed skin thoroughly after handling. | |
| P270 | Do not eat, drink or smoke when using this product. | |
| P271 | Use only outdoors or in a well-ventilated area. | |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. | |
| Response | P301+P312 | IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. |
| P302+P352 | IF ON SKIN: Wash with plenty of soap and water. | |
| P304+P340 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. | |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | |
| P312 | Call a POISON CENTER or doctor/physician if you feel unwell. | |

| | | |
|-----------|---|--|
| P330 | Rinse mouth. | |
| P332+P313 | If skin irritation occurs: Get medical advice/attention. | |
| P337+P313 | If eye irritation persists: Get medical advice/attention. | |
| P362 | Take off contaminated clothing and wash before reuse. | |
| Storage | P403+P233 | Store in a well-ventilated place. Keep container tightly closed. |
| P405 | Store locked up. | |
| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant. |

First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Handling and Storage:

- Handling: Wear personal protective equipment/face protection. Ensure adequate ventilation. Do not get in eyes, on skin, or on clothing. Avoid ingestion and inhalation. Avoid dust

formation.

- Storage: Keep in a dry, cool and well-ventilated place. Keep container tightly closed. Recommended storage temperature is 2-8°C. Incompatible with strong oxidizing agents.

Experimental Protocols

Synthesis of 2-(1,2-Benzisoxazol-3-yl)acetic acid from 4-Hydroxycoumarin

This protocol details a common method for the synthesis of **2-(1,2-Benzisoxazol-3-yl)acetic acid**.

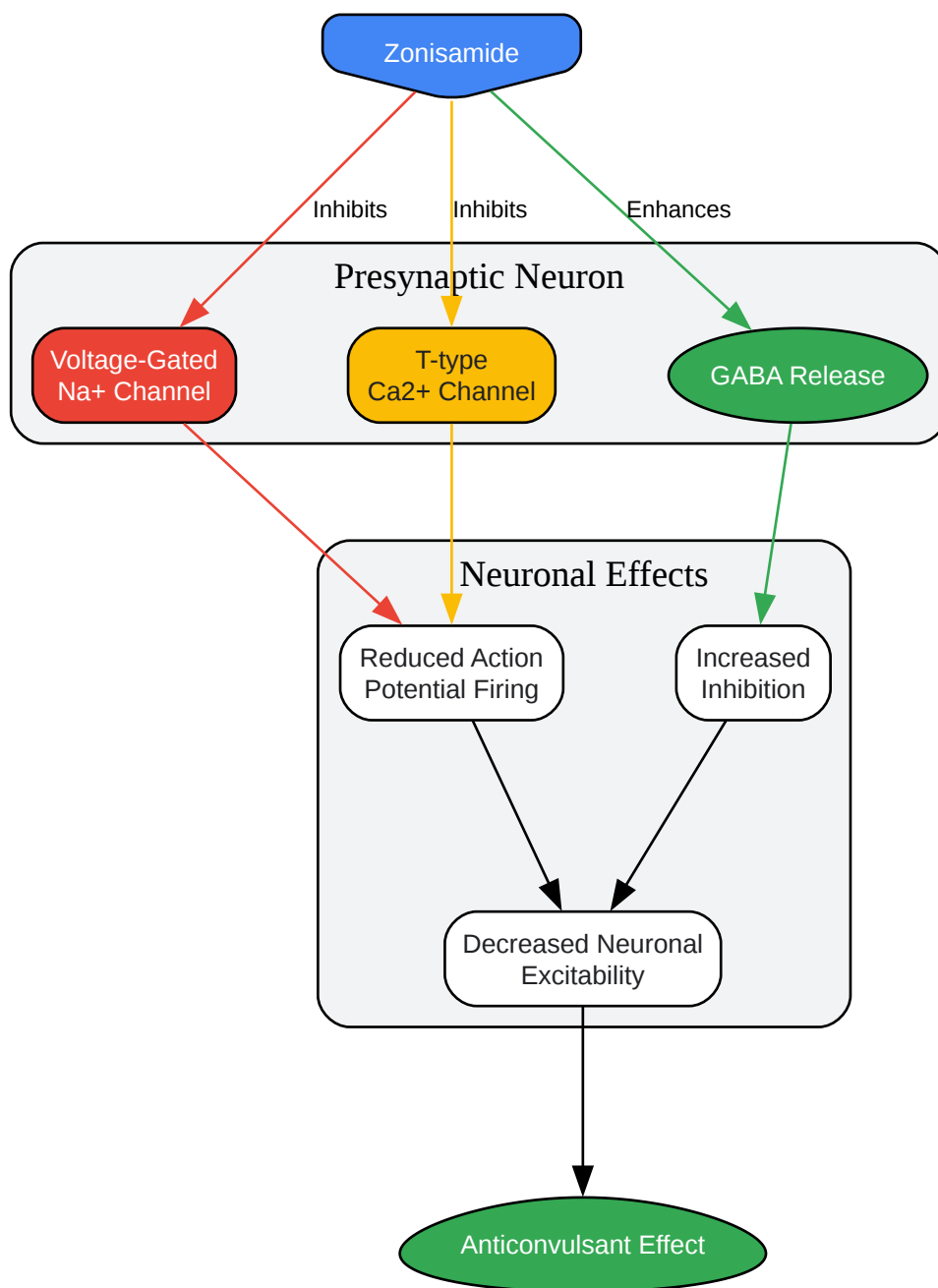
Materials:

- 4-Hydroxycoumarin
- Hydroxylamine hydrochloride
- Sodium acetate
- Methanol
- Water
- Hydrochloric acid (50%)

Procedure:[2]

- To a stirred solution of 4-Hydroxycoumarin (500g, 3.086 mol) in methanol (5.0 L) at 25-30°C, add Hydroxylamine hydrochloride (75g, 1.08 mol).
- Add sodium acetate (885g, 10.80 mol) to the solution in portions over a period of 30 minutes.
- Stir the reaction mixture at 25-30°C for 30 minutes.
- Heat the mixture to reflux (65-70°C) and maintain at reflux for 5-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- After completion of the reaction, distill off the methanol under vacuum at a temperature below 50°C.
- To the residue, add 7.0 L of water and cool the resulting solution to 10-15°C.
- Adjust the pH of the reaction mass to 2-3 with 50% hydrochloric acid and stir for one hour at 10-15°C.
- Filter the resulting solid and wash with 2 L of water.
- Dry the solid at 55-60°C to obtain **2-(1,2-Benzisoxazol-3-yl)acetic acid**.



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References

- 1. ODM 2-(1,2-Benzisoxazol-3-yl)acetic acid Factory, Manufacturer | HRD Pharm [hrdpharm.com]
- 2. sphinxsai.com [sphinxsai.com]
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